

Technical Support Guide: Solvent Selection for 4-Hydroxyphenoxyacetic Acid Experiments

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Compound of Interest

Compound Name: 4-Hydroxyphenoxyacetic acid

Cat. No.: B156641

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This guide provides researchers, scientists, and drug development professionals with a comprehensive resource for selecting the appropriate solvents for experiments involving **4-Hydroxyphenoxyacetic acid** (4-HPAA). Proper solvent choice is a critical first step that dictates the success, reproducibility, and interpretation of your experimental results, influencing everything from compound stability to biological activity.

Physicochemical Profile of 4-Hydroxyphenoxyacetic Acid

A foundational understanding of **4-Hydroxyphenoxyacetic acid**'s properties is essential for troubleshooting solubility.

Property	Value	Source
Chemical Name	2-(4-Hydroxyphenoxy)acetic acid	[1]
Molecular Formula	C ₈ H ₈ O ₄	[1]
Molecular Weight	168.15 g/mol	[1]
Appearance	Crystalline powder	[2][3]
Melting Point	154-157 °C	[1]
General Solubility	Soluble in methanol; related compounds are soluble in DMSO, ethanol, and DMF. Sparingly soluble in cold water but solubility increases in hot water and alkaline aqueous buffers.	[1][2][3][4]

Core Directive: A Logic-Based Approach to Solvent Selection

The optimal solvent is dictated entirely by the experimental application. The following workflow provides a decision-making framework for common laboratory scenarios.

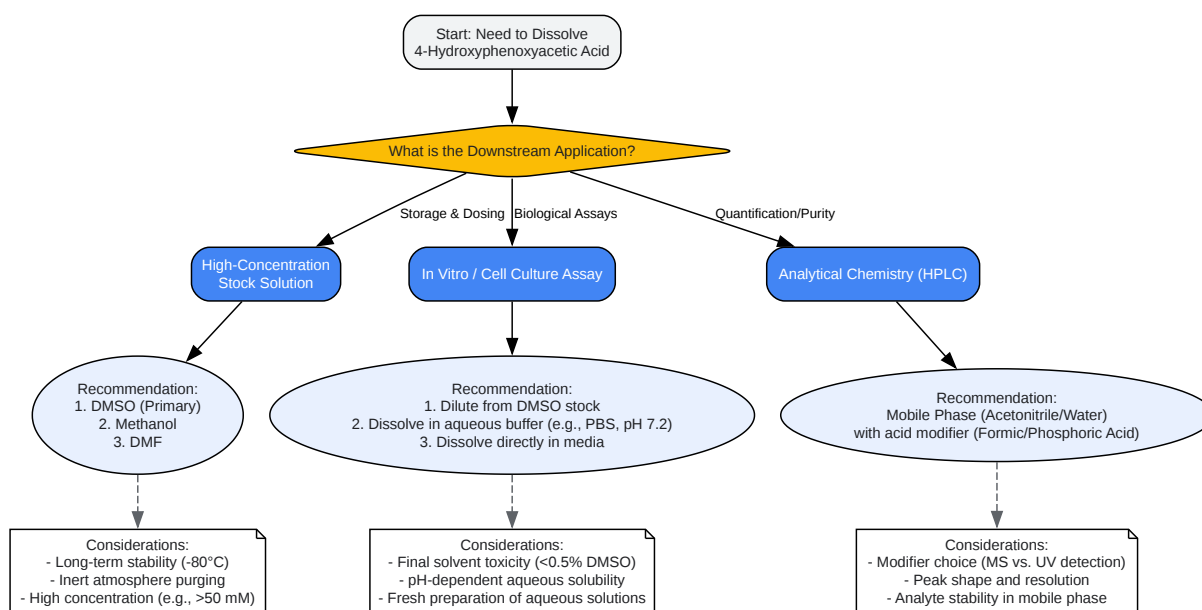


Fig. 1: Solvent Selection Workflow for 4-Hydroxyphenoxyacetic Acid

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